

Personal protective equipment for handling 5-tert-Butyl-2-(chloromethyl)oxazole

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Compound of Interest

Compound Name:	5-tert-Butyl-2-(chloromethyl)oxazole
Cat. No.:	B1282078

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Essential Safety and Handling Guide for 5-tert-Butyl-2-(chloromethyl)oxazole

This document provides critical safety and logistical information for the handling of **5-tert-Butyl-2-(chloromethyl)oxazole** (CAS No. 224441-73-0). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining necessary personal protective equipment, operational protocols, and disposal plans.

Chemical Identifier:

- Name: **5-tert-Butyl-2-(chloromethyl)oxazole**
- CAS Number: 224441-73-0
- Molecular Formula: C₈H₁₂ClNO[1]

Hazard Summary: This chemical is classified as hazardous. According to the Global Harmonized System (GHS), it is corrosive and harmful if swallowed.[2]

- Signal Word: Danger[2]
- Hazard Statements: H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage).[2]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling this substance. The following table summarizes the recommended PPE.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause severe eye damage.
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene).	Prevents severe skin burns upon contact.
Body Protection	Protective clothing, lab coat.	Shields skin from accidental exposure.
Respiratory Protection	Use in a well-ventilated area or with a respirator.	Avoid inhalation of vapors or mists.

Experimental Protocol: Safe Handling and Disposal

Adherence to the following step-by-step guide is crucial for minimizing risk during the handling and use of **5-tert-Butyl-2-(chloromethyl)oxazole**.

1. Preparation and Precautionary Measures:

- Before beginning work, ensure all necessary PPE is available and in good condition.
- Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Locate the nearest emergency eyewash station and safety shower before starting any procedure.
- Avoid eating, drinking, or smoking in the handling area.^[3]

2. Handling the Chemical:

- Wear the appropriate PPE as specified in the table above.[4]
- Avoid direct contact with the skin, eyes, and clothing.[3]
- Do not inhale any fumes, mists, or vapors.[3]
- After handling, wash hands and any exposed skin thoroughly.[3]

3. Storage:

- Store in a tightly closed container.[3]
- Keep in a dry, cool, and well-ventilated place.[3] The recommended storage temperature is 4°C.[2]
- Store locked up.[3]

4. Spill and Emergency Procedures:

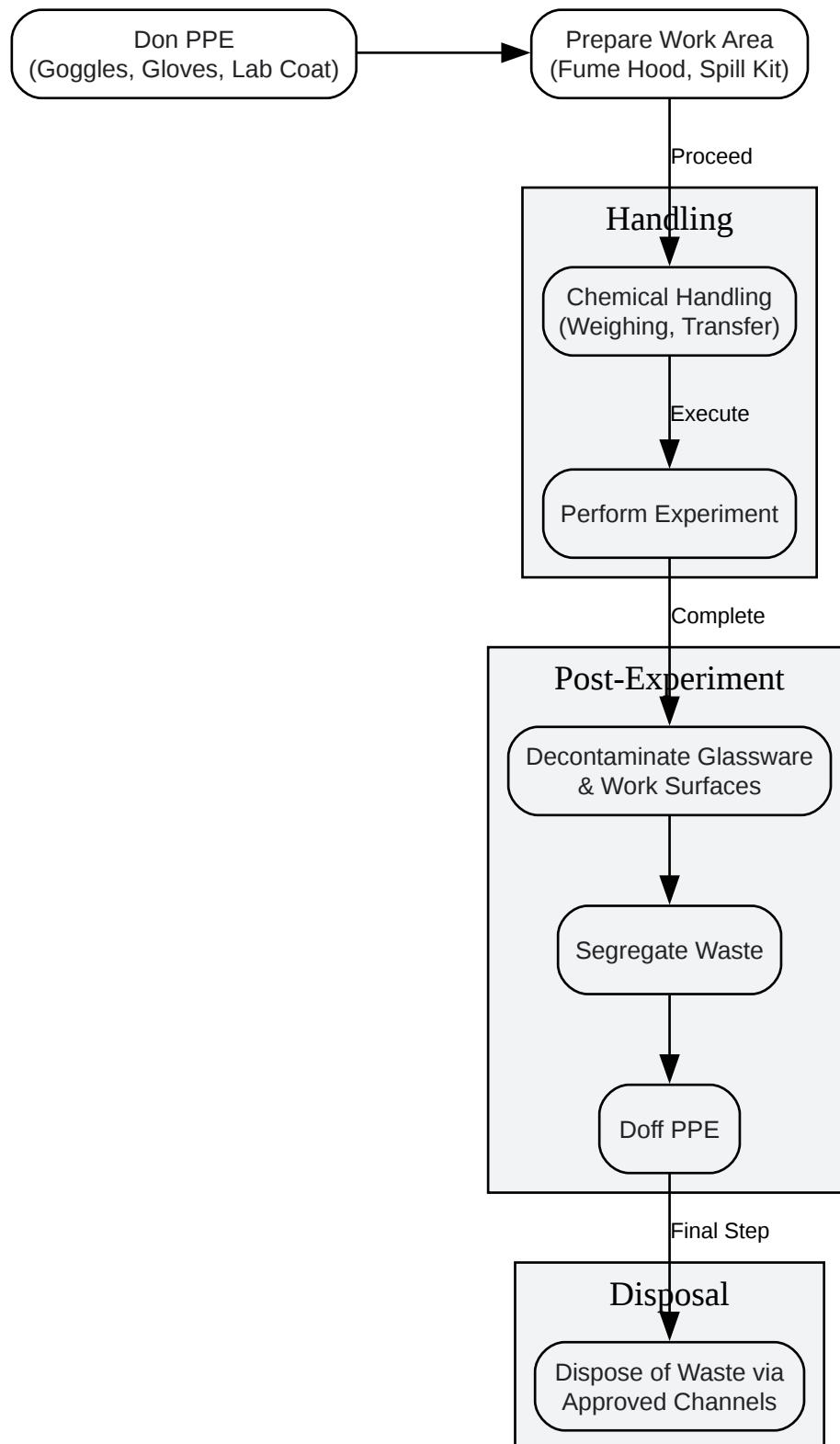
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation or burns occur, get medical advice/attention.[3]
- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[3]

5. Disposal:

- Dispose of contents and container to an approved waste disposal plant.[3]
- Waste materials should be stored separately and handed over to a professional waste treatment company to avoid environmental pollution.[4]

Operational Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **5-tert-Butyl-2-(chloromethyl)oxazole**, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **5-tert-Butyl-2-(chloromethyl)oxazole**.

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